

AM-087: A Comparative Analysis of Receptor Cross-Reactivity

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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This guide provides a comparative analysis of the cannabinoid receptor agonist **AM-087**, focusing on its cross-reactivity with other relevant receptors. The information is intended for researchers, scientists, and professionals in the field of drug development to facilitate a deeper understanding of **AM-087**'s selectivity profile.

AM-087 is a potent synthetic cannabinoid, structurally derived from Δ^8 -tetrahydrocannabinol (Δ^8 -THC). It is recognized for its high affinity as a CB1 receptor agonist.^[1] Understanding its interaction with other receptors is crucial for predicting its therapeutic potential and off-target effects. This guide summarizes the available quantitative data, details relevant experimental methodologies, and provides visual representations of key signaling pathways and experimental workflows.

Comparative Receptor Binding Affinity

The following table summarizes the known binding affinities (K_i) of **AM-087** for cannabinoid receptors CB1 and CB2. A lower K_i value indicates a higher binding affinity.

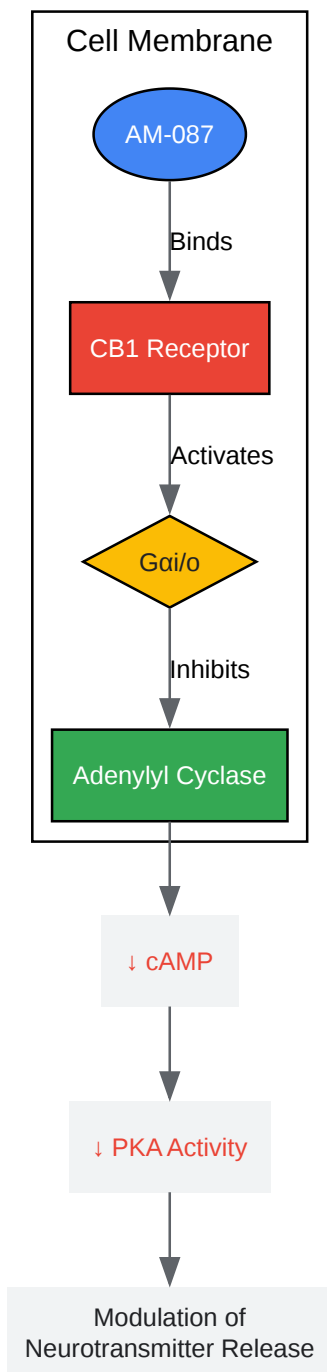
Compound	CB1 Ki (nM)	CB2 Ki (nM)	GPR55 Activity	TRPV1 Activity
AM-087	0.43[1]	6.47[1]	Data not available	Data not available
Δ^8 -THC (Parent Compound)	42.3	36.4	Agonist	Agonist
CP-55,940 (Synthetic Agonist)	0.58	0.68	Antagonist/Partial Agonist	Agonist
Anandamide (Endocannabinoid)	89.3	371	Agonist	Agonist

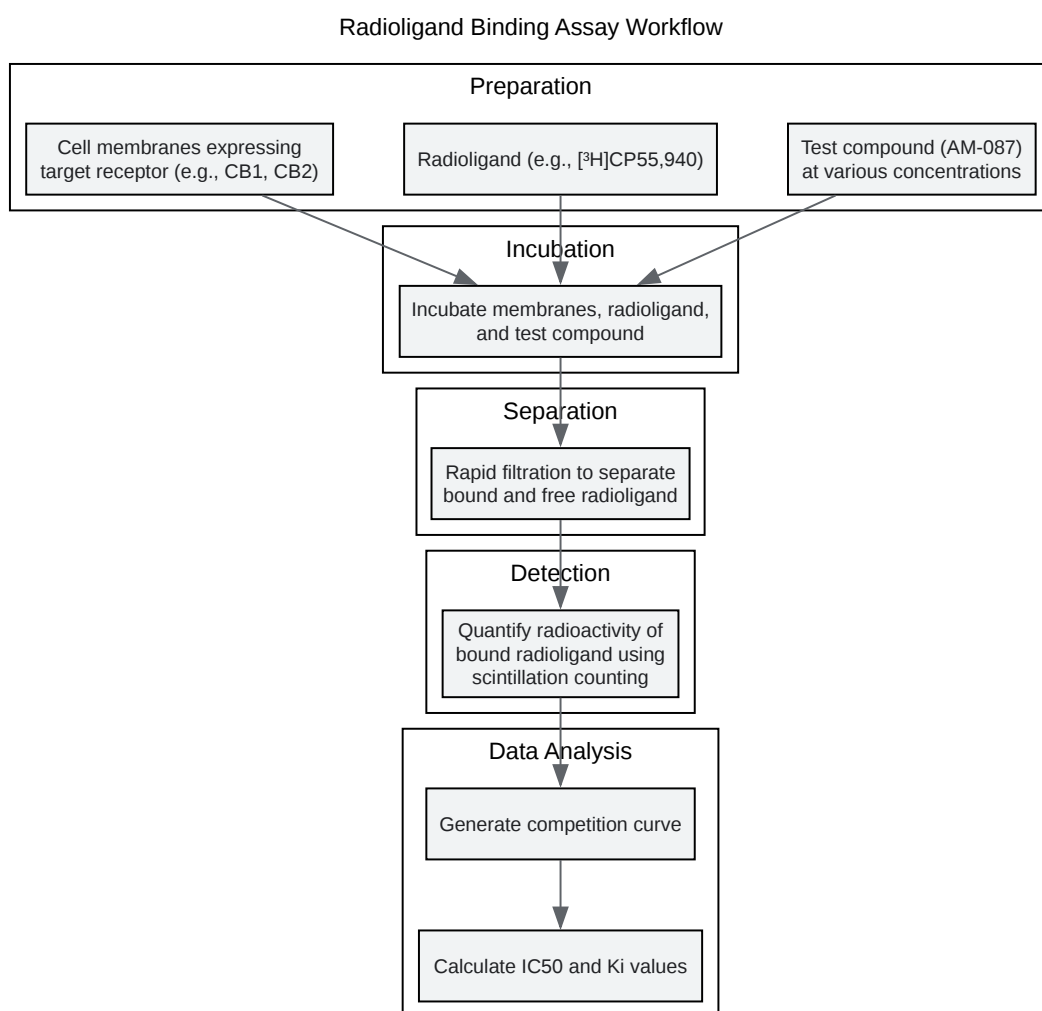
Note: Specific binding or functional data for **AM-087** at GPR55 and TRPV1 receptors is not currently available in the public domain. The data for related compounds are provided for comparative purposes.

Signaling Pathways and Experimental Workflow

To illustrate the mechanisms of action and the methodologies used to assess receptor binding, the following diagrams are provided.

CB1/CB2 Receptor Signaling Pathway

[Click to download full resolution via product page](#)**Figure 1:** Simplified CB1 Receptor Signaling Pathway.



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Figure 2: General Workflow for a Radioligand Binding Assay.

Detailed Experimental Protocols

The determination of binding affinities for cannabinoid receptors typically involves competitive radioligand binding assays. While the specific protocol used for **AM-087** is not publicly detailed, a general methodology is outlined below.

Radioligand Binding Assay for CB1 and CB2 Receptors

Objective: To determine the binding affinity (K_i) of a test compound (e.g., **AM-087**) for CB1 and CB2 receptors.

Materials:

- Cell membranes prepared from cells stably expressing human CB1 or CB2 receptors.
- Radioligand: [^3H]CP55,940 (a high-affinity cannabinoid agonist).
- Non-specific binding control: WIN 55,212-2 (a high-concentration unlabeled cannabinoid agonist).
- Test compound: **AM-087**.
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl_2 , 2.5 mM EDTA, 0.5% BSA, pH 7.4.
- 96-well filter plates.
- Scintillation counter and scintillation fluid.

Procedure:

- Preparation of Reagents:
 - A stock solution of **AM-087** is prepared in DMSO and serially diluted in assay buffer to achieve a range of final assay concentrations.
 - [^3H]CP55,940 is diluted in assay buffer to a final concentration of approximately 0.5 nM.
 - WIN 55,212-2 is prepared in assay buffer at a high concentration (e.g., 10 μM) to determine non-specific binding.

- Assay Setup (in a 96-well filter plate):
 - Total Binding: 50 µL of assay buffer, 50 µL of [³H]CP55,940 solution, and 100 µL of cell membrane suspension are added to designated wells.
 - Non-specific Binding: 50 µL of WIN 55,212-2 solution, 50 µL of [³H]CP55,940 solution, and 100 µL of cell membrane suspension are added to designated wells.
 - Competitive Binding: 50 µL of each dilution of **AM-087**, 50 µL of [³H]CP55,940 solution, and 100 µL of cell membrane suspension are added to the remaining wells.
- Incubation: The plate is incubated at 30°C for 90 minutes with gentle agitation.
- Filtration: The contents of the wells are rapidly filtered through the filter plate and washed multiple times with ice-cold assay buffer to separate bound from free radioligand.
- Quantification: The filter plate is dried, and scintillation fluid is added to each well. The radioactivity retained on the filters is measured using a scintillation counter.
- Data Analysis:
 - Specific binding is calculated by subtracting the non-specific binding from the total binding.
 - The percentage of specific binding is plotted against the logarithm of the **AM-087** concentration.
 - The IC₅₀ value (the concentration of **AM-087** that inhibits 50% of the specific binding of the radioligand) is determined by non-linear regression analysis of the competition curve.
 - The K_i value is calculated from the IC₅₀ value using the Cheng-Prusoff equation: $K_i = \text{IC}_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

Conclusion

AM-087 is a highly potent CB1 receptor agonist with a 15-fold selectivity over the CB2 receptor. [1] Its activity at other potential off-target receptors, such as GPR55 and TRPV1, has not been publicly reported. Further research is warranted to fully elucidate the selectivity profile of **AM-**

087 and to understand its potential for therapeutic applications and possible side effects. The experimental protocols described in this guide provide a framework for conducting such investigations.

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References

- [1. In silico off-target profiling for enhanced drug safety assessment - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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